

17-Methylpentacosanoyl-CoA CAS number and molecular formula

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Compound of Interest

Compound Name: 17-Methylpentacosanoyl-CoA

Cat. No.: B15546021

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An In-depth Technical Guide to 17-Methylpentacosanoyl-CoA

This technical guide provides a comprehensive overview of **17-Methylpentacosanoyl-CoA**, a methylated very-long-chain fatty acyl-CoA. Given the limited direct research on this specific molecule, this document synthesizes information from closely related branched-chain and very-long-chain fatty acyl-CoAs to offer insights for researchers, scientists, and drug development professionals.

Molecular Profile

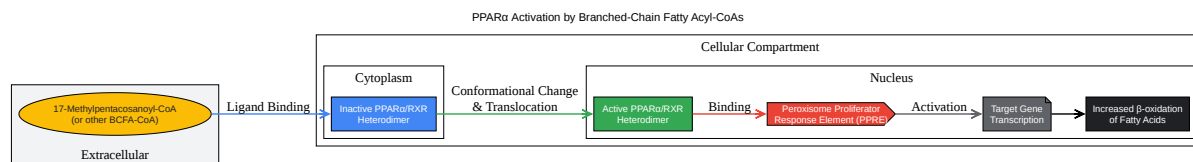
While a specific CAS number for **17-Methylpentacosanoyl-CoA** is not publicly available, its fundamental molecular characteristics can be inferred from similar long-chain acyl-CoA molecules.

Property	Value
Molecular Formula	C47H86N7O17P3S
Molecular Weight	Approximately 1147.2 g/mol
Class	Fatty Acyl-CoA
Chain Length	26 carbons (including methyl branch)

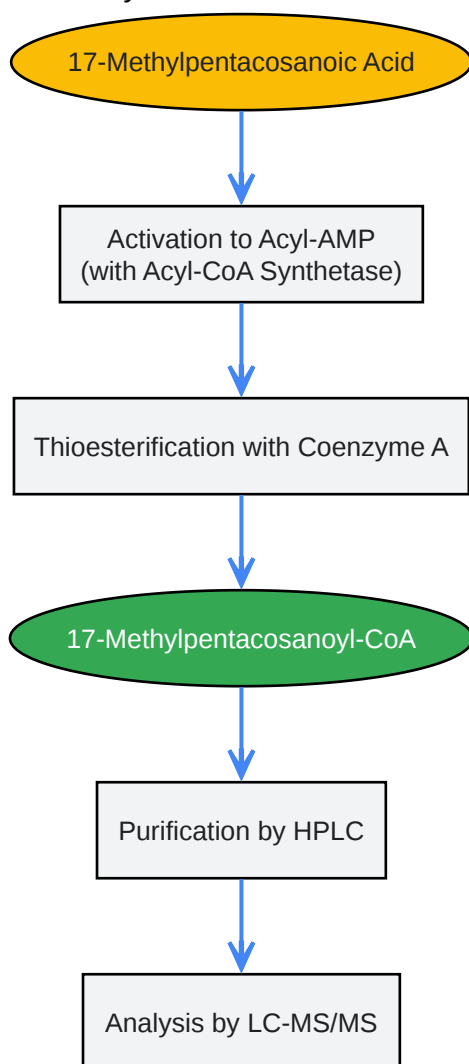
Biological Significance and Signaling Pathway

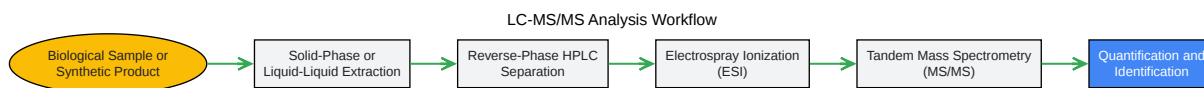
Very-long-chain and branched-chain fatty acyl-CoAs are recognized as important signaling molecules and metabolic intermediates. A key signaling pathway they participate in is the activation of the Peroxisome Proliferator-Activated Receptor alpha (PPAR α), a nuclear receptor that plays a crucial role in lipid metabolism.

The activation of PPAR α by ligands such as **17-Methylpentacosanoyl-CoA** initiates a cascade of events leading to the upregulation of genes involved in fatty acid oxidation. This is particularly important for the metabolism of potentially toxic branched-chain fatty acids.



Synthesis Workflow





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